

# decylphosphonic acid CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Decylphosphonic acid

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## Decylphosphonic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

**Decylphosphonic acid** (DPA) is an organophosphorus compound with a ten-carbon alkyl chain. Its amphiphilic nature, combining a hydrophilic phosphonic acid head group with a hydrophobic decyl tail, makes it a versatile molecule with significant applications in materials science, particularly in the formation of self-assembled monolayers (SAMs), corrosion inhibition, and the functionalization of nanoparticles. This guide provides an in-depth overview of its chemical identity, physicochemical properties, key experimental protocols, and relevant workflows.

## Chemical Identifiers and Properties

**Decylphosphonic acid** is uniquely identified by its CAS number and other chemical descriptors. Its properties are summarized in the tables below.

### Table 1: Chemical Identifiers for Decylphosphonic Acid

Identifier	Value
CAS Number	6874-60-8
IUPAC Name	Decylphosphonic acid
Molecular Formula	C <sub>10</sub> H <sub>23</sub> O <sub>3</sub> P
InChI	1S/C10H23O3P/c1-2-3-4-5-6-7-8-9-10-14(11,12)13/h2-10H2,1H3,(H2,11,12,13)
InChIKey	DZQISOJKASMITI-UHFFFAOYSA-N
SMILES	CCCCCCCCCP(O)(O)=O
PubChem CID	81309
EC Number	229-975-2
MDL Number	MFCD00015830

**Table 2: Physicochemical Properties of Decylphosphonic Acid**

Property	Value
Molecular Weight	222.26 g/mol
Appearance	White to off-white powder or crystals[1]
Melting Point	96-101 °C
Boiling Point	355.8 ± 25.0 °C (Predicted)[2]
Density	1.044 g/cm <sup>3</sup> (Predicted)[2]
pKa <sub>1</sub>	2.65 ± 0.10 (Predicted)[2]
Solubility in Water	Sparingly soluble
Solubility in Organic Solvents	Soluble in ethanol, DMSO, and dimethylformamide[3]

## Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the successful application of **decylphosphonic acid**. The following sections provide methodologies for its synthesis and the formation of self-assembled monolayers.

### Synthesis of Decylphosphonic Acid

A common and effective method for synthesizing **decylphosphonic acid** involves a Michaelis-Arbuzov reaction followed by acid hydrolysis of the resulting phosphonate ester.

Materials:

- Decyl bromide
- Triethyl phosphite
- Concentrated hydrochloric acid (HCl)
- Chloroform
- Saturated sodium chloride (NaCl) solution
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Hexane
- Nitrogen gas supply
- Standard reflux and extraction glassware
- Rotary evaporator

Procedure:

- Michaelis-Arbuzov Reaction: In a round-bottom flask, combine decyl bromide (e.g., 5 mL, 0.024 mol) and an excess of triethyl phosphite (e.g., 15 mL, 0.087 mol).

- Reflux the mixture at 150°C for 24 hours with a continuous stream of nitrogen bubbling through the solution.
- Cool the solution to room temperature.
- Work-up: Add 55 mL of water to the cooled solution. Stir the resulting two-phase mixture vigorously for 3 hours.
- Extract the aqueous phase with chloroform (40 mL).
- Wash the organic phase with a saturated NaCl solution and then dry it over anhydrous  $\text{MgSO}_4$ .
- Filter the solution and concentrate it using a rotary evaporator to obtain diethyl decylphosphonate as a yellow oil.
- Acid Hydrolysis: Heat the diethyl decylphosphonate under reflux with concentrated HCl (200 mL) at 100°C for 12 hours.
- Upon cooling, **decylphosphonic acid** will precipitate as a white solid.
- Purification: Purify the crude product by recrystallization from hexane.

## Formation of Decylphosphonic Acid Self-Assembled Monolayers (SAMs) on Silicon Dioxide

**Decylphosphonic acid** is widely used to form robust and well-ordered SAMs on various oxide surfaces. The following protocol details the formation of a DPA SAM on a silicon dioxide ( $\text{SiO}_2$ ) substrate.

Materials:

- Silicon wafer with a native oxide layer ( $\text{SiO}_2$ )
- **Decylphosphonic acid**
- Tetrahydrofuran (THF), anhydrous

- Acetone, isopropanol, and deionized water for cleaning
- Potassium carbonate ( $K_2CO_3$ )
- Ethanol
- Nitrogen gas supply
- Sonicator
- Oven

Procedure:

- Substrate Cleaning: Thoroughly clean the  $SiO_2$  substrate by sonicating it sequentially in acetone, isopropanol, and deionized water for 15 minutes each. Dry the substrate under a stream of high-purity nitrogen gas.
- SAM Deposition (T-BAG Method):
  - Prepare a 1 mM solution of **decylphosphonic acid** in anhydrous THF.
  - Place the cleaned  $SiO_2$  substrate vertically in the DPA solution within a beaker.
  - Allow the solvent to evaporate slowly at room temperature over several hours until the liquid level drops below the substrate.
- Annealing: Heat the substrate with the deposited DPA layer in an oven at  $140^{\circ}C$  for 48 hours. This step promotes the formation of strong covalent bonds between the phosphonic acid headgroups and the  $SiO_2$  surface.[4]
- Removal of Physisorbed Layers:
  - Prepare a "carbonate rinse" solution of 0.5 M  $K_2CO_3$  in 2:1 ethanol/water.
  - Sonicate the annealed substrate in the carbonate rinse for approximately 20 minutes to remove any multilayers of DPA.[5]

- Rinse the substrate extensively with deionized water.
- Final Drying: Dry the SAM-coated substrate with a stream of dry nitrogen.

## Key Applications and Workflows

The unique properties of **decylphosphonic acid** make it valuable in several fields. Its ability to form dense, ordered monolayers is central to its applications.

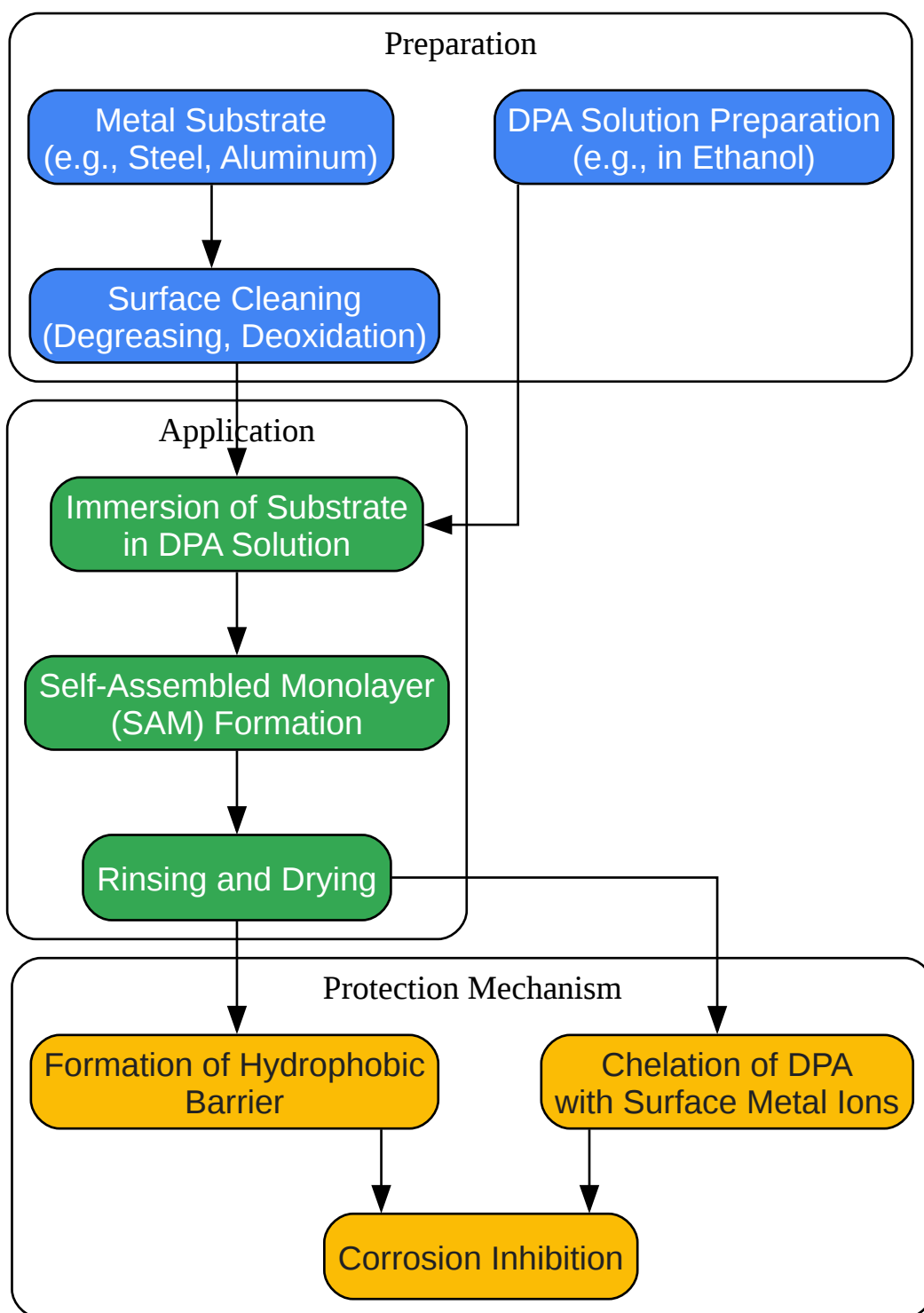
## Surface Modification and Nanoparticle Functionalization

**Decylphosphonic acid** is extensively used to modify the surfaces of metal oxides, enhancing properties such as hydrophobicity, biocompatibility, and resistance to biofouling.[6] In nanotechnology, it serves as a crucial agent for the functionalization of nanoparticles, including quantum dots and nano-ceramics, allowing for control over their shape, size, and dispersibility.[7]

## Corrosion Inhibition

The phosphonic acid group in DPA can strongly chelate with metal ions on a surface, forming a protective, hydrophobic monolayer. This layer acts as a barrier, preventing corrosive agents from reaching the metal surface.[8]

Below is a logical workflow for the application of **decylphosphonic acid** as a corrosion inhibitor.



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Workflow for Corrosion Inhibition using **Decylphosphonic Acid**.

## Role in Drug Development

While not a therapeutic agent itself, the principles of using phosphonic acids for surface modification are relevant in drug delivery and biomedical device development. Functionalizing drug-carrying nanoparticles with molecules like **decylphosphonic acid** can improve their stability and biocompatibility.[6] Furthermore, modifying the surfaces of medical implants can reduce biofouling and improve their integration with biological tissues.[6]

## Conclusion

**Decylphosphonic acid** is a valuable chemical tool for researchers and scientists in materials science and nanotechnology. Its ability to form robust, self-assembled monolayers on a variety of oxide surfaces provides a powerful method for tailoring surface properties. The detailed protocols and data presented in this guide offer a solid foundation for utilizing **decylphosphonic acid** in applications ranging from creating protective coatings to developing advanced nanomaterials for biomedical applications.

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- To cite this document: BenchChem. [decylphosphonic acid CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at:



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